

Essential Safety and Operational Guide for Handling Butropium Bromide

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Compound of Interest

Compound Name: Butropium

Cat. No.: B033783

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This document provides immediate and essential safety, logistical, and operational guidance for researchers, scientists, and drug development professionals handling **Butropium** bromide. The following procedures are designed to ensure the safe handling and disposal of this compound, minimizing risks and ensuring compliance with laboratory safety standards.

Quantitative Data Summary

The following table summarizes the key quantitative data for **Butropium** bromide.

Property	Value	Source(s)
Molecular Formula	C ₂₈ H ₃₈ BrNO ₄	[1]
Molecular Weight	532.51 g/mol	[1]
Appearance	Solid	[2]
Oral LD50 (Rat)	1663 mg/kg	[2]
Oral LD50 (Mouse)	1500 mg/kg	[3]
Dermal LD50	No data available	[1]
Inhalation LC50	No data available	[1]
Storage Temperature	4°C	[1]

Personal Protective Equipment (PPE)

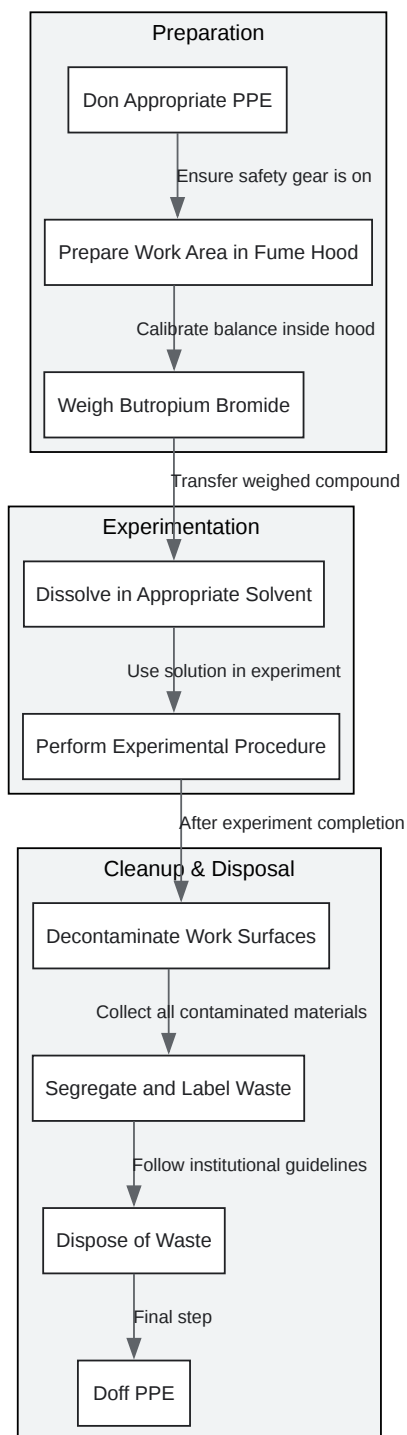
Strict adherence to PPE protocols is mandatory when handling **Butropium** bromide to prevent exposure.

- Eye and Face Protection: Wear safety glasses with side shields or goggles.^[1] A face shield may be necessary for procedures with a high risk of splashing.
- Skin Protection:
 - Gloves: Wear chemical-resistant gloves (e.g., nitrile rubber).^[1] Gloves should be inspected before use and changed immediately if contaminated.
 - Lab Coat: A fully buttoned lab coat must be worn at all times.
 - Protective Clothing: For larger quantities or when there is a significant risk of exposure, additional protective clothing may be required.^[1]
- Respiratory Protection: If engineering controls are insufficient to maintain exposure below acceptable limits, or during spill cleanup, a NIOSH/MSHA-approved respirator should be worn.^[1]

Operational Plan: Handling Butropium Bromide

The following workflow outlines the standard operating procedure for safely handling **Butropium** bromide in a laboratory setting.

Butropium Bromide Handling Workflow

[Click to download full resolution via product page](#)**Butropium Bromide Handling Workflow**

Experimental Protocol: General Procedure for Preparing a Solution

This protocol provides a generalized methodology for preparing a solution of **Butropium** bromide. Always consult your institution's specific safety guidelines and the relevant Safety Data Sheet (SDS) before beginning any work.

1. Preparation:

- Ensure a chemical fume hood is operational and the work area is clean and uncluttered.
- Don all required personal protective equipment (PPE) as outlined above.
- Assemble all necessary equipment (e.g., analytical balance, weigh paper, spatula, volumetric flask, appropriate solvent, beaker, magnetic stirrer, and stir bar).

2. Weighing the Compound:

- Place a piece of weigh paper on the analytical balance and tare.
- Carefully weigh the desired amount of **Butropium** bromide powder onto the weigh paper using a clean spatula.
- Record the exact weight.

3. Dissolution:

- Carefully transfer the weighed **Butropium** bromide to a beaker containing a magnetic stir bar.
- Add a portion of the desired solvent to the beaker.
- Place the beaker on a magnetic stirrer and stir until the compound is fully dissolved.
- Quantitatively transfer the solution to a volumetric flask of the appropriate size.
- Rinse the beaker with a small amount of the solvent and add the rinsing to the volumetric flask to ensure all of the compound is transferred.
- Bring the solution to the final volume with the solvent, cap the flask, and invert several times to ensure homogeneity.

4. Post-Procedure:

- Decontaminate all equipment and the work area.
- Properly dispose of all waste as described in the disposal plan.
- Remove and dispose of PPE correctly.

- Wash hands thoroughly.

Disposal Plan

All waste contaminated with **Butropium** bromide must be treated as hazardous chemical waste.

1. Waste Segregation:

- Solid Waste: Contaminated items such as gloves, weigh paper, and paper towels should be collected in a designated, clearly labeled hazardous waste container.[\[4\]](#)
- Liquid Waste: Unused solutions and solvent rinses should be collected in a separate, compatible, and clearly labeled hazardous waste container.[\[4\]](#) Do not pour any solutions containing **Butropium** bromide down the drain.[\[4\]](#)
- Sharps: Contaminated needles, syringes, and other sharps must be disposed of in a designated sharps container.

2. Labeling and Storage:

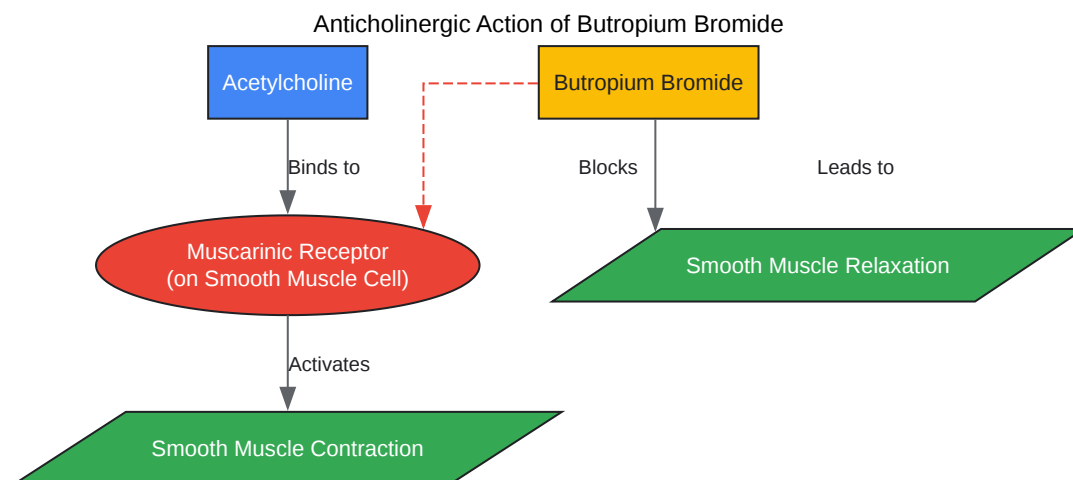
- All waste containers must be clearly labeled with "Hazardous Waste" and the full chemical name "**Butropium** bromide".
- Keep waste containers securely closed when not in use.
- Store waste in a designated, well-ventilated, and secondary containment area away from incompatible materials.

3. Disposal Procedure:

- Contact your institution's Environmental Health and Safety (EHS) department to arrange for the pickup and disposal of the hazardous waste.[\[4\]](#)
- Follow all institutional, local, and national regulations for the disposal of hazardous chemical waste.

Anticholinergic Signaling Pathway

Butropium bromide is an anticholinergic agent, meaning it blocks the action of the neurotransmitter acetylcholine at muscarinic receptors.[\[5\]](#) This action is particularly relevant in smooth muscle, such as that found in the airways.[\[5\]](#)



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